

The BU-2313 Antibiotic Complex: A Comparative Analysis of Structure-Activity Relationships

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BU-2313 A

Cat. No.: B15564996

[Get Quote](#)

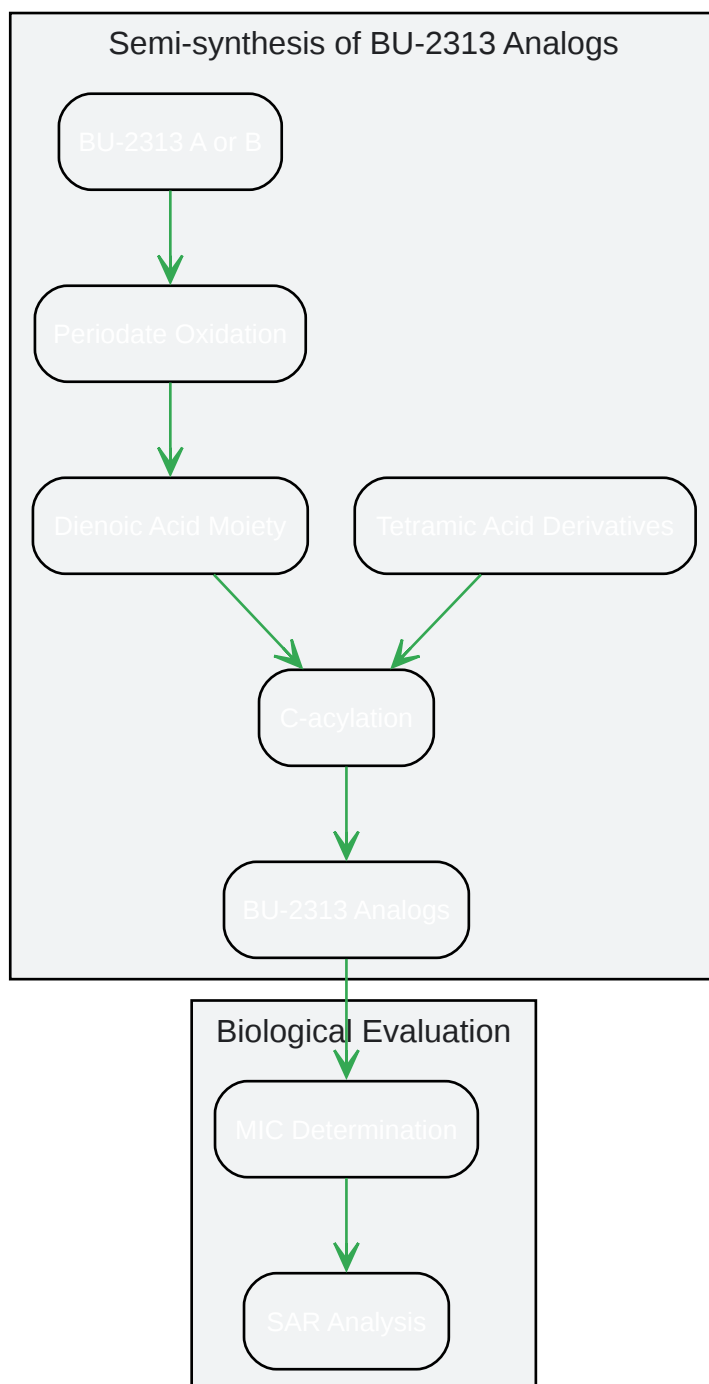
For researchers, scientists, and drug development professionals, this guide provides a comparative analysis of the **BU-2313** antibiotic complex, focusing on the structure-activity relationships (SAR) of its components, **BU-2313 A** and B, and their synthetic analogs. This document summarizes key experimental data, details methodologies for cited experiments, and visualizes relevant pathways and structures to offer a comprehensive overview of this class of anti-anaerobic agents.

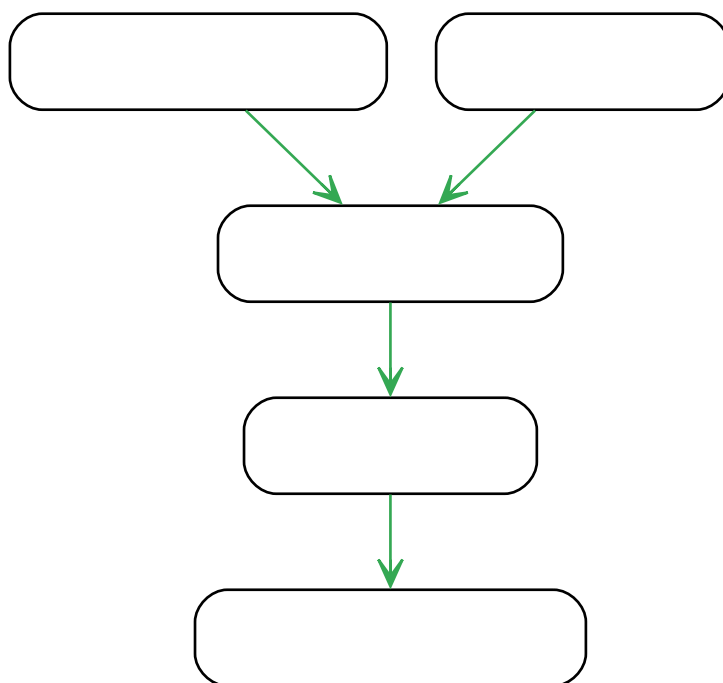
Introduction

The BU-2313 complex, comprising **BU-2313 A** and BU-2313 B, is a class of antibiotics produced by the actinomycete strain No. E864-61.[1] These compounds exhibit a broad spectrum of activity against both Gram-positive and Gram-negative anaerobic bacteria. Notably, BU-2313 B has been reported to be approximately twice as active as **BU-2313 A**. This guide delves into the structural nuances that drive their antibacterial efficacy and compares their performance with other established anti-anaerobic drugs.

Chemical Structures

The fundamental structures of **BU-2313 A** and B are characterized by a dienoyltetramic acid moiety. The primary difference between the two lies in the alkyl substitution on the tetramic acid ring.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Bu-2313, a new antibiotic complex active against anaerobes. I. Production, isolation and properties of Bu-2313 A and B - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [The BU-2313 Antibiotic Complex: A Comparative Analysis of Structure-Activity Relationships]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15564996#bu-2313-a-structure-activity-relationship-studies]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com